

Lamivudine-15N2,13C: A Technical Guide for Researchers

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CAS Number: 1217746-03-6

This technical guide provides an in-depth overview of **Lamivudine-15N2,13C**, a stable isotope-labeled version of the antiretroviral drug Lamivudine. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive product information, experimental applications, and relevant data summarized for clarity and ease of use.

Product Information

Lamivudine-15N2,13C is a high-purity analytical standard essential for pharmacokinetic and bioanalytical studies. The incorporation of two nitrogen-15 and one carbon-13 isotopes provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of Lamivudine in biological matrices.

Table 1: General Product Information



Property	Value
Chemical Name	4-Amino-1-[(2R,5S)-2-(hydroxymethyl)-1,3-oxathiolan-5-yl]-2(1H)-pyrimidinone-15N2,13C
Synonyms	(2R-cis)-4-Amino-1-[2-(hydroxymethyl)-1,3-oxathiolan-5-yl]-2(1H)-pyrimidinone-15N2,13C; 3TC-15N2,13C
CAS Number	1217746-03-6[1]
Molecular Formula	C ₇ ¹³ CH ₁₁ N ₂ ¹⁵ N O ₃ S
Molecular Weight	232.24 g/mol [1]
Appearance	Off-White to Pale Yellow Solid
Storage Conditions	2-8°C, Refrigerator, Under Inert Atmosphere

Physicochemical and Spectroscopic Data

Detailed analytical data is critical for the accurate use of **Lamivudine-15N2,13C** as an internal standard. The following tables summarize key physicochemical and spectroscopic properties. While specific supplier data may vary, this represents typical values.

Table 2: Physicochemical Properties

Property	Value
Purity	≥98%
Melting Point	Not readily available
Solubility	Soluble in DMSO and Methanol
Isotopic Enrichment	>99% for each labeled atom

Table 3: Spectroscopic Data

While specific spectra for **Lamivudine-15N2,13C** are not widely published, the following provides an indication of expected spectral characteristics based on the unlabeled compound



and the principles of isotopic labeling.

Technique	Expected Observations
¹³ C NMR	The signal for the labeled carbon atom (C2 of the pyrimidinone ring) will exhibit a significant increase in intensity and may show coupling to the adjacent ¹⁵ N atoms. Other carbon signals will be comparable to unlabeled Lamivudine.
¹⁵ N NMR	Two distinct signals corresponding to the two labeled nitrogen atoms in the pyrimidinone ring (N1 and N3) are expected.
FT-IR	The IR spectrum is expected to be very similar to that of unlabeled Lamivudine. Key peaks for the unlabeled compound include those for N-H, O-H, C=O, and C-O stretching. For example, characteristic peaks for the carbonyl group are observed around 1650 cm ⁻¹ , and bands for amino and hydroxyl groups are seen between 3200 and 3350 cm ⁻¹ [2][3].
Mass Spectrometry	The molecular ion peak will be observed at m/z corresponding to the isotopically labeled molecular weight (e.g., [M+H]+ at approx. 233.06). Fragmentation patterns will be similar to unlabeled Lamivudine but with mass shifts in fragments containing the isotopic labels.

Experimental Protocols: Application as an Internal Standard

Lamivudine-15N2,13C is predominantly used as an internal standard in the quantification of Lamivudine in biological samples (e.g., plasma, serum) by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This is a critical application in pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies.



General Bioanalytical Method Using LC-MS/MS

The following is a generalized protocol for the quantification of Lamivudine in human plasma. Specific parameters should be optimized for the instrumentation and matrix used.

- 1. Preparation of Stock and Working Solutions:
- Prepare a stock solution of Lamivudine-15N2,13C (internal standard, IS) in a suitable solvent (e.g., methanol) at a concentration of 1 mg/mL.
- Prepare a series of working solutions by diluting the stock solution to the desired concentrations for spiking into calibration standards and quality control (QC) samples.
- 2. Sample Preparation (Protein Precipitation):
- To 100 μL of plasma sample (blank, calibration standard, QC, or unknown), add a fixed amount of the IS working solution.
- Add a protein precipitation agent (e.g., 300 μL of acetonitrile or methanol).
- Vortex the mixture for 1-2 minutes to ensure complete protein precipitation.
- Centrifuge the samples at high speed (e.g., 10,000 rpm for 10 minutes) to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
- Column: A reverse-phase C18 column is typically used.
- Mobile Phase: A gradient of an aqueous phase (e.g., water with 0.1% formic acid) and an organic phase (e.g., acetonitrile or methanol with 0.1% formic acid).
- Flow Rate: Optimized for the column dimensions (e.g., 0.5 mL/min).
- Injection Volume: Typically 5-10 μL.
- Mass Spectrometry (MS/MS):
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both Lamivudine and **Lamivudine-15N2,13C**.
- Lamivudine: e.g., m/z 230.1 → 112.1
- Lamivudine-15N2,13C: e.g., m/z 233.1 → 115.1
- Optimize MS parameters such as declustering potential, collision energy, and cell exit potential for maximum signal intensity.



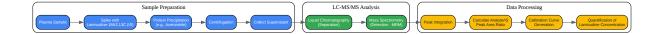
4. Data Analysis:

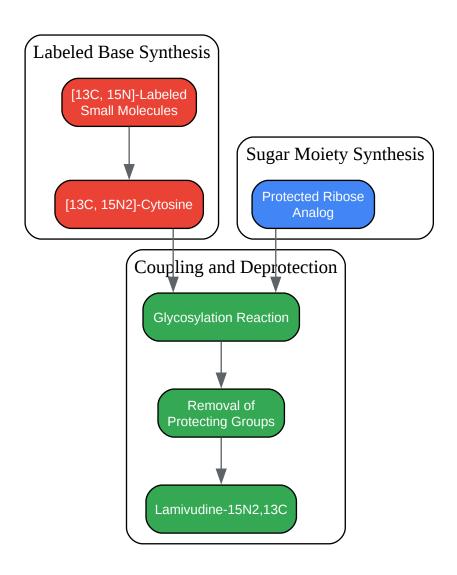
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards.
- Use the calibration curve to determine the concentration of Lamivudine in the unknown samples.

Signaling Pathways and Experimental Workflows

The primary utility of **Lamivudine-15N2,13C** is within the workflow of bioanalytical assays. The following diagram illustrates a typical workflow for the quantification of Lamivudine in plasma samples.







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